

Technical Guide: Trifluorothymine- C, N

Chemical Properties & Bioanalysis

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Compound of Interest

Compound Name: Trifluorothymine-13C,15N2

Cat. No.: B12387338

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Executive Summary

Trifluorothymine-

C,

N

(also known as 5-trifluoromethyluracil-

C,

N

or FTY-

C,

N

) is a stable isotope-labeled derivative of Trifluorothymine. It serves as a critical Internal Standard (IS) in the quantitative bioanalysis of Trifluridine (FTD), an antiviral and antineoplastic nucleoside analogue.

In drug development, particularly for the colorectal cancer therapy TAS-102 (Lonsurf®), researchers must monitor the pharmacokinetics of both the parent drug (Trifluridine) and its major inactive metabolite (Trifluorothymine). Due to the rapid enzymatic degradation of Trifluridine by thymidine phosphorylase (TP), the use of isotopically labeled internal standards is mandatory to compensate for matrix effects and ionization variability during LC-MS/MS analysis.

Core Distinction:

- Trifluridine (FTD): The active nucleoside drug (contains a deoxyribose sugar).[\[1\]](#)[\[2\]](#)
- Trifluorothymine (FTY): The nucleobase metabolite (sugar moiety removed).

Chemical Identity & Physicochemical Properties[\[1\]](#) [\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

The following data contrasts the unlabeled therapeutic compounds with their stable isotope-labeled counterparts used in mass spectrometry.

Table 1: Comparative Chemical Properties

Property	Trifluorothymine (FTY)	Trifluorothymine-C, N	Trifluridine (FTD)	Trifluridine-C, N
Role	Major Metabolite (Nucleobase)	Internal Standard (IS)	Active Drug (Nucleoside)	Internal Standard (IS)
CAS Number	54-20-6	N/A (Custom Synthesis)	70-00-8	2086328-10-9
Chemical Name	5-(Trifluoromethyl)uracil	5-(Trifluoromethyl)uracil-2-C-1,3-N	2'-Deoxy-5-(trifluoromethyl)uridine	2'-Deoxy-5-(trifluoromethyl)uridine-C, N
Molecular Formula	C	C	C	C
	H	CH	H	CH
	F	F	F	F
	N	N	N	N
	O	O	O	O
Molecular Weight	180.08 g/mol	183.06 g/mol (+3 Da)	296.20 g/mol	299.18 g/mol (+3 Da)
pKa	~7.6 (Amide N-H)	~7.6	7.85	7.85
LogP	0.85 (Estimated)	0.85	-0.5 (Hydrophilic)	-0.5
Solubility	DMSO, Methanol	DMSO, Methanol	Water (50 mg/mL), DMSO	Water, DMSO

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Note on Isotopic Labeling: The

C and

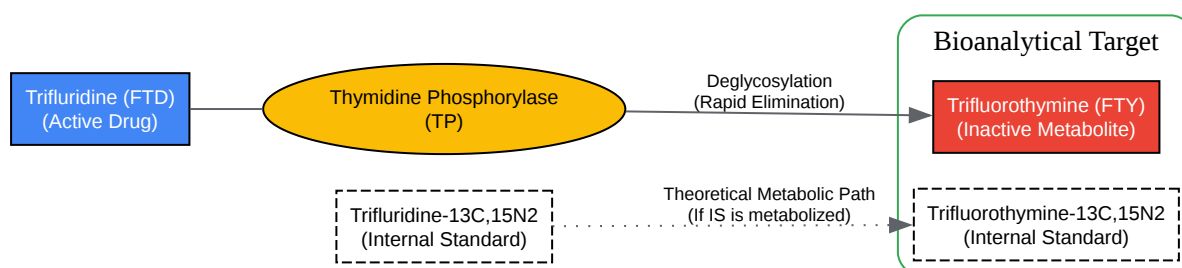
N atoms are typically located within the pyrimidine ring. This ensures the label remains intact even if the sugar moiety is cleaved (in the case of the nucleoside), although for FTY (the base), the ring stability is the primary concern.

Metabolic Context & Pathway Visualization

Understanding the relationship between Trifluridine and Trifluorothymine is essential for selecting the correct internal standard. Trifluridine is rapidly catabolized into Trifluorothymine by Thymidine Phosphorylase (TP).

Diagram 1: Trifluridine Metabolism & Isotope Tracking

This diagram illustrates the conversion of the drug to its metabolite and the corresponding tracking by the internal standards.



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Caption: Metabolic conversion of Trifluridine to Trifluorothymine via Thymidine Phosphorylase. In bioanalysis, specific IS molecules (dashed) are spiked to independently track each analyte.

Bioanalytical Application (LC-MS/MS)

The primary application of Trifluorothymine-

C,

N

is as an Internal Standard for quantifying FTY levels in human plasma, often alongside Trifluridine-

C,

N

for FTD quantification.

Experimental Protocol: LC-MS/MS Method

Objective: Simultaneous quantification of Trifluridine (FTD) and Trifluorothymine (FTY) in plasma.

1. Sample Preparation (Protein Precipitation):

- Aliquot: Transfer 50 μ L of plasma into a 96-well plate.
- IS Addition: Add 20 μ L of combined IS working solution (containing Trifluridine-C, N and Trifluorothymine-C, N at ~500 ng/mL).
- Precipitation: Add 200 μ L of Methanol/Acetonitrile (50:50 v/v) containing 0.1% Formic Acid.
- Agitation: Vortex for 5 minutes at 1200 rpm.

- Centrifugation: Centrifuge at 4000 rpm for 10 minutes at 4°C.
- Transfer: Inject 5 µL of the supernatant into the LC-MS/MS.

2. Chromatographic Conditions:

- Column: C18 Reverse Phase (e.g., Waters XBridge BEH C18, 2.1 x 50 mm, 2.5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 3 minutes.

3. Mass Spectrometry Settings (MRM Mode): Quantification is performed using Negative Electrospray Ionization (ESI-) due to the acidic nature of the uracil ring.

Table 2: MRM Transitions

Analyte	Precursor Ion ()	Product Ion ()	Collision Energy (eV)
Trifluorothymine (FTY)	179.0 [M-H]	135.0	-20
FTY- C, N (IS)	182.0 [M-H]	138.0	-20
Trifluridine (FTD)	295.0 [M-H]	179.0	-15
FTD- C, N (IS)	298.0 [M-H]	182.0	-15

“

Technical Insight: The mass shift of +3 Da (182 vs 179) prevents "crosstalk" between the analyte and the internal standard. The product ion for FTY corresponds to the loss of the CONH fragment from the uracil ring, retaining the labeled atoms if ring-labeled.

Handling, Stability & Safety

Stability Profile

- Stock Solutions: Stable in DMSO or Methanol at -20°C for up to 12 months.
- Light Sensitivity: Trifluridine derivatives are photosensitive. Trifluorothymine-

C,

N

should also be protected from light (amber vials) to prevent potential defluorination or ring degradation.

- Hygroscopicity: The solid powder is hygroscopic; store in a desiccator at -20°C.

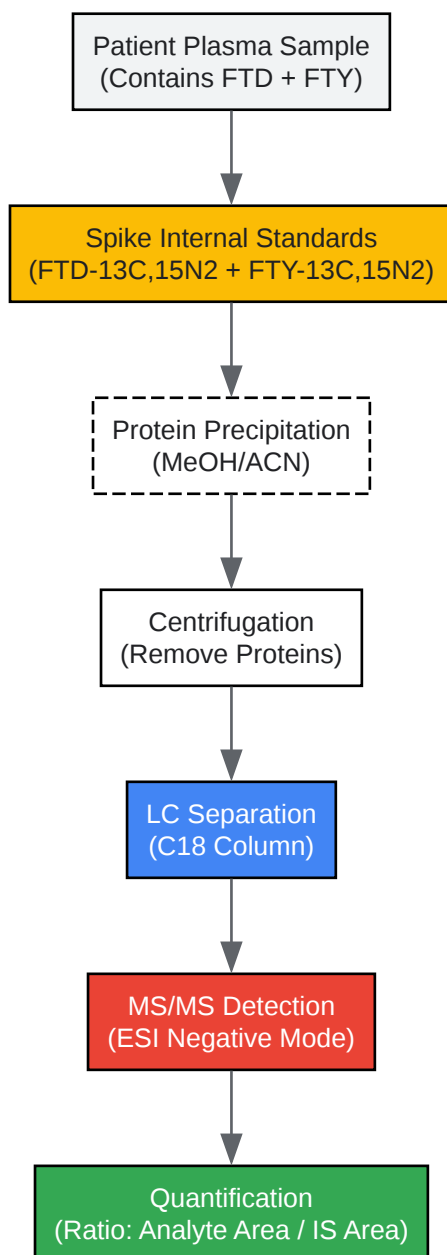
Safety Precautions

- Toxicity: As a derivative of a cytotoxic antimetabolite, handle with extreme care.
- PPE: Wear nitrile gloves, safety goggles, and use a fume hood.
- Hazard Statements: Suspected of causing genetic defects (H341); Suspected of causing cancer (H351).

Workflow Visualization

Diagram 2: Bioanalytical Workflow

This diagram outlines the logical flow from sample collection to data generation using the labeled internal standard.



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Caption: Standardized LC-MS/MS workflow for quantifying Trifluridine metabolites using stable isotope dilution.

References

- Splendid Lab. (2024). Trifluorothymidine-13C,15N2 Chemical Structure and Properties. Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH). Trifluridine Compound Summary (CID 6256). PubChem. [\[2\]](#) Retrieved from [\[Link\]](#)
- Journal of Pharmaceutical and Biomedical Analysis. (2023). Simultaneous determination of tipiracil, trifluridine and its metabolite 5-trifluoromethyluracil in human plasma.

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Sources

- [1. Trifluridine | C10H11F3N2O5 | CID 6256 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. chemimpex.com \[chemimpex.com\]](#)
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